

In-Depth Technical Guide: GHS Hazard Statements for 3-Methoxy-4-nitrophenol

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Compound of Interest

Compound Name: 3-Methoxy-4-nitrophenol

Cat. No.: B113588

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For Researchers, Scientists, and Drug Development Professionals


This technical guide provides a comprehensive overview of the GHS hazard statements and associated toxicological information for **3-Methoxy-4-nitrophenol** (CAS No. 16292-95-8). The information herein is intended to support researchers, scientists, and drug development professionals in the safe handling, risk assessment, and regulatory compliance related to this compound.

GHS Hazard Identification

3-Methoxy-4-nitrophenol is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements:

Signal Word: Warning

Pictogram:

 alt text

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H332: Harmful if inhaled.[\[1\]](#)
- H335: May cause respiratory irritation.

Precautionary Statements:

A comprehensive list of precautionary statements includes:

- Prevention: P261, P264, P270, P271, P280
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P330, P362+P364
- Storage: P403+P233, P405
- Disposal: P501

Physicochemical Properties

A summary of the key physicochemical properties of **3-Methoxy-4-nitrophenol** is provided in the table below.

Property	Value
Molecular Formula	C ₇ H ₇ NO ₄
Molecular Weight	169.13 g/mol
Appearance	Yellow crystalline solid
CAS Number	16292-95-8
IUPAC Name	3-methoxy-4-nitrophenol

Quantitative Toxicological Data

Specific quantitative toxicological data for **3-Methoxy-4-nitrophenol** is not readily available in the public domain. However, data for the structurally similar compound, 3-Methyl-4-nitrophenol, can be used as a reference for preliminary risk assessment.

Note: The following data pertains to 3-Methyl-4-nitrophenol (CAS No. 2581-34-2) and should be interpreted with caution as a surrogate for **3-Methoxy-4-nitrophenol**.

Endpoint	Species	Route	Value
Acute Oral Toxicity (LD50)	Rat (male)	Oral	2300 mg/kg
Acute Oral Toxicity (LD50)	Rat (female)	Oral	1200 mg/kg
6-Month Repeated Dose Toxicity (NOEL)	Wistar Rat	Oral	500 ppm (30.7 mg/kg/day)
Reproductive Toxicity (NOEL)	Rat	Oral	300 mg/kg/day

Experimental Protocols

The GHS hazard statements for **3-Methoxy-4-nitrophenol** are based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following sections detail the principles of the methodologies used to determine the key hazards.

Acute Oral Toxicity (as per OECD Guideline 423)

The acute toxic class method is a stepwise procedure using a limited number of animals.^{[2][3]} The test substance is administered orally at one of the defined dose levels (e.g., 5, 50, 300, or 2000 mg/kg body weight).^[4] The starting dose is selected based on available information. Animals are observed for mortality and clinical signs of toxicity for up to 14 days.^[4] The classification is determined by the number of animals that die at specific dose levels.^[2]

Acute Dermal Toxicity (as per OECD Guideline 402)

This test evaluates the potential adverse effects of short-term dermal exposure to the substance.[5][6] The test substance is applied to a shaved area of the skin of the test animal (typically a rat) and held in contact for 24 hours.[6] Animals are observed for a minimum of 14 days for signs of toxicity and mortality.[6] The procedure can be conducted as a limit test at a high dose level or as a full study with multiple dose groups to determine the LD50.[6]

Acute Inhalation Toxicity (as per OECD Guideline 403)

This guideline assesses the health hazards from short-term exposure to an airborne substance.[7][8] The test can be conducted as a traditional LC50 test with multiple concentrations or a Concentration x Time (C x t) protocol.[8][9] Animals, typically rats, are exposed to the test substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period, usually 4 hours.[7][8] Following exposure, the animals are observed for at least 14 days for signs of toxicity and mortality.[7][9]

Skin Irritation (as per OECD Guideline 439)

This in vitro method utilizes a reconstructed human epidermis (RhE) model to assess skin irritation potential.[10][11][12] The test substance is applied topically to the surface of the RhE tissue.[11] After a defined exposure and post-incubation period, cell viability is measured, typically using the MTT assay.[11] A reduction in cell viability below a certain threshold (e.g., ≤ 50%) indicates that the substance is a skin irritant.[11]

Serious Eye Irritation (as per OECD Guideline 405)

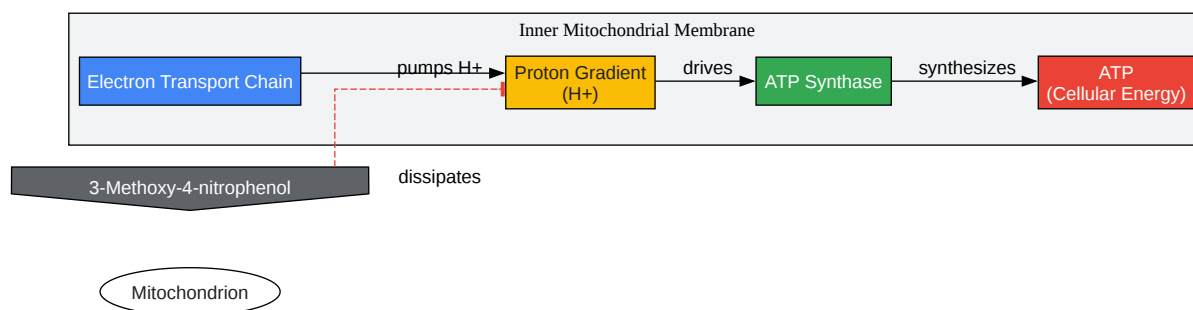
This in vivo test is typically conducted on albino rabbits.[13][14][15] A single dose of the test substance is applied to the conjunctival sac of one eye, with the other eye serving as a control.[13][15] The eyes are examined at specific intervals (1, 24, 48, and 72 hours) for signs of irritation, including corneal opacity, iritis, and conjunctival redness and swelling.[13][15] The severity and reversibility of the ocular lesions are scored to determine the irritation potential.[13][15]

Signaling Pathways and Mechanisms of Toxicity

General Mechanism of Nitrophenol Toxicity

Nitrophenolic compounds are known to act as uncouplers of oxidative phosphorylation.[16] This mechanism involves the dissipation of the proton gradient across the inner mitochondrial

membrane, which is essential for ATP synthesis. By disrupting this process, nitrophenols can interfere with cellular energy metabolism, leading to a range of toxic effects.

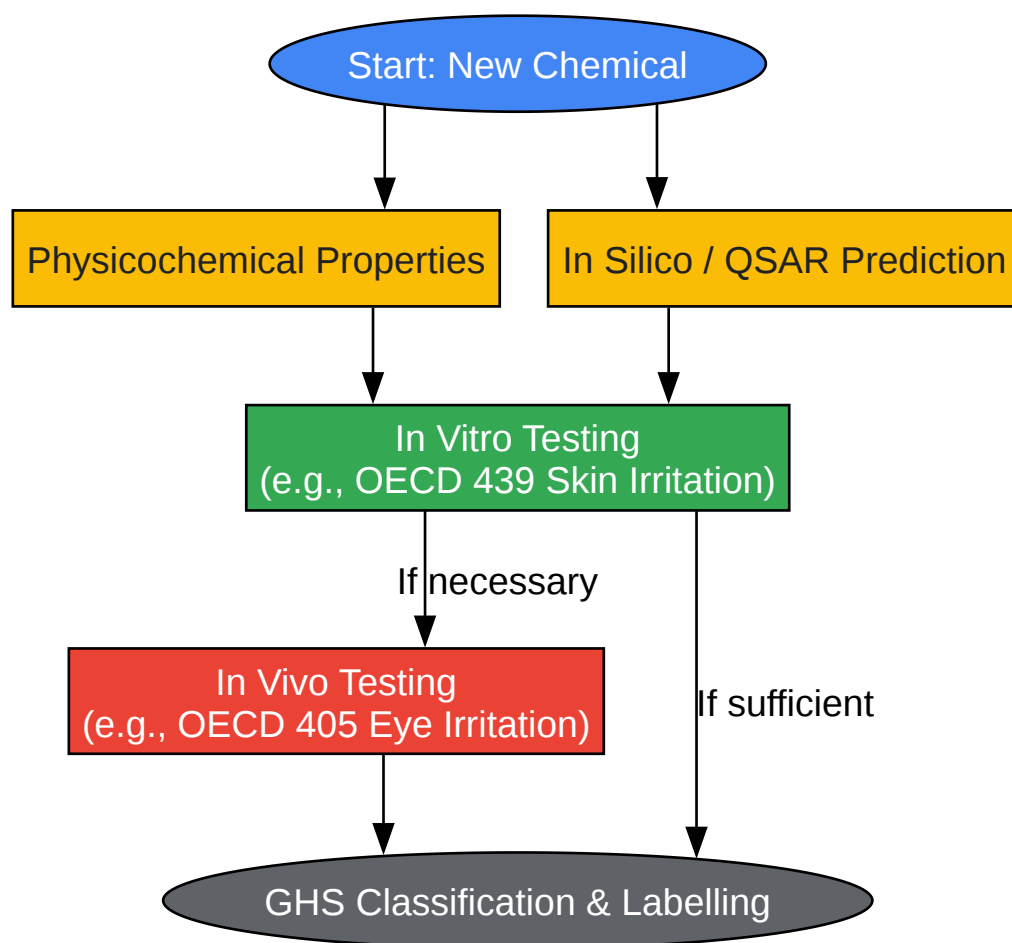


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Caption: Uncoupling of Oxidative Phosphorylation by **3-Methoxy-4-nitrophenol**.

Hazard Identification Workflow

The determination of the hazards of a chemical like **3-Methoxy-4-nitrophenol** follows a structured workflow, often employing a weight-of-evidence approach and tiered testing strategies to minimize animal testing.



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Caption: Tiered Hazard Identification Workflow.

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